

# Operational Guide: Handling and Safety Protocols for Ntfapi (NOTA-FAPI-04)

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## Compound of Interest

Compound Name: Ntfapi  
CAS No.: 2374782-03-1  
Cat. No.: B12396550

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## Executive Summary & Substance Profile

**Ntfapi** is a high-affinity Fibroblast Activation Protein (FAP) inhibitor conjugated to a NOTA chelator.<sup>[1][2]</sup> It serves as the "cold" precursor for synthesizing PET tracers (e.g., [\[ngcontent-ng-c1989010908="" \\_ngghost-ng-c2127666394="" class="inline ng-star-inserted"\]](#))

F]AIF-NOTA-FAPI-04 or [

Ga]Ga-FAPI-04).<sup>[1]</sup> While the precursor itself is non-radioactive, it is a potent bioactive molecule designed to target cancer-associated fibroblasts (CAFs) with high specificity.<sup>[1][2]</sup>

- Chemical Name: (S)-2,2'-(7-(2-(4-(3-((4-((2-(2-Cyano-4,4-difluoropyrrolidin-1-yl)-2-oxoethyl)carbamoyl)quinolin-6-yl)oxy)propyl)piperazin-1-yl)-2-oxoethyl)-1,4,7-triazonane-1,4-diyl)diacetic acid<sup>[1][2]</sup>
- CAS Number: 2374782-03-1<sup>[1][2]</sup>
- Molecular Formula: [\[ngcontent-ng-c1989010908="" \\_ngghost-ng-c2127666394="" class="inline ng-star-inserted"\]](#)

H

F

N

O

[1]

- Physical State: White to off-white solid powder[1][2]
- Primary Hazard: Potent bioactive inhibitor; inhalation of dust and skin absorption must be prevented.[1][2]

## Personal Protective Equipment (PPE) Matrix

Handling **Ntfapi** requires a tiered PPE approach.[1][2] The primary risk is not acute toxicity from the chemical itself, but rather the prevention of inhalation of a potent biological inhibitor and the protection of the high-value precursor from contamination (nuclease/protease free).[1]

### Task-Based PPE Requirements

Operational Phase	Respiratory Protection	Dermal Protection	Eye/Face Protection	Engineering Controls
Receiving & Storage	N/A (Sealed container)	Single Nitrile Gloves	Safety Glasses	Inspect in designated receiving area. <sup>[1]</sup> <sup>[2]</sup>
Weighing (Solid)	N95 or P100 Respirator (if open bench)	Double Nitrile Gloves (0.11mm min) + Tyvek Sleeves	Safety Goggles (impact & splash)	Chemical Fume Hood or Analytical Balance Enclosure. <sup>[1]</sup> <sup>[2]</sup>
Solubilization	Surgical Mask (product protection)	Double Nitrile Gloves	Safety Goggles	Fume Hood (Class I/II) or Biosafety Cabinet. <sup>[1]</sup> <sup>[2]</sup>
Spill Cleanup	P100 Half-Face Respirator	Chemical Resistant Apron + Double Gloves	Face Shield + Goggles	Isolate area; use HEPA vacuum or wet-wipe method. <sup>[1]</sup> <sup>[2]</sup>

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ngcontent-ng-c1989010908="" class="ng-star-inserted">

*Critical Safety Note: If **Ntfapi** is being handled after radiolabeling (e.g., with*

F or

Ga), Radiation Safety Protocols supersede chemical protocols. This includes the use of lead shielding (L-blocks), dosimeters, and remote handling tools.<sup>[1]</sup>

## Operational Protocols

### 3.1 Storage and Stability

- Temperature: Store lyophilized powder at -20°C.
- Environment: Keep under inert gas (Nitrogen or Argon) if the seal is broken.[1][2] The compound is hygroscopic; exposure to moisture can lead to hydrolysis of the ester/amide bonds over time.[1][2]
- Container: Amber glass vials to protect from light degradation.

## 3.2 Reconstitution (Solubilization)

**Ntfapi** is typically dissolved in organic solvents or aqueous buffers for radiolabeling.[1][2]

- Equilibration: Allow the vial to warm to room temperature (20–25°C) before opening to prevent condensation inside the vial.
- Solvent Choice:
  - Stock Solution: Dissolve in DMSO (Dimethyl sulfoxide) or Water (Trace Metal Free) depending on the downstream chelation method.[1][2]
  - Concentration: Typical stock concentration is 1 mg/mL.[1][2]
- Procedure:
  - Add solvent slowly down the side of the vial.[1][2]
  - Vortex gently for 30 seconds. Avoid vigorous shaking that creates foam.[1][2]
  - Inspect visually: Solution should be clear and particle-free.[1][2]

## 3.3 Experimental Workflow: From Precursor to Tracer

The following diagram illustrates the critical path for handling **Ntfapi** in a radiochemistry context.



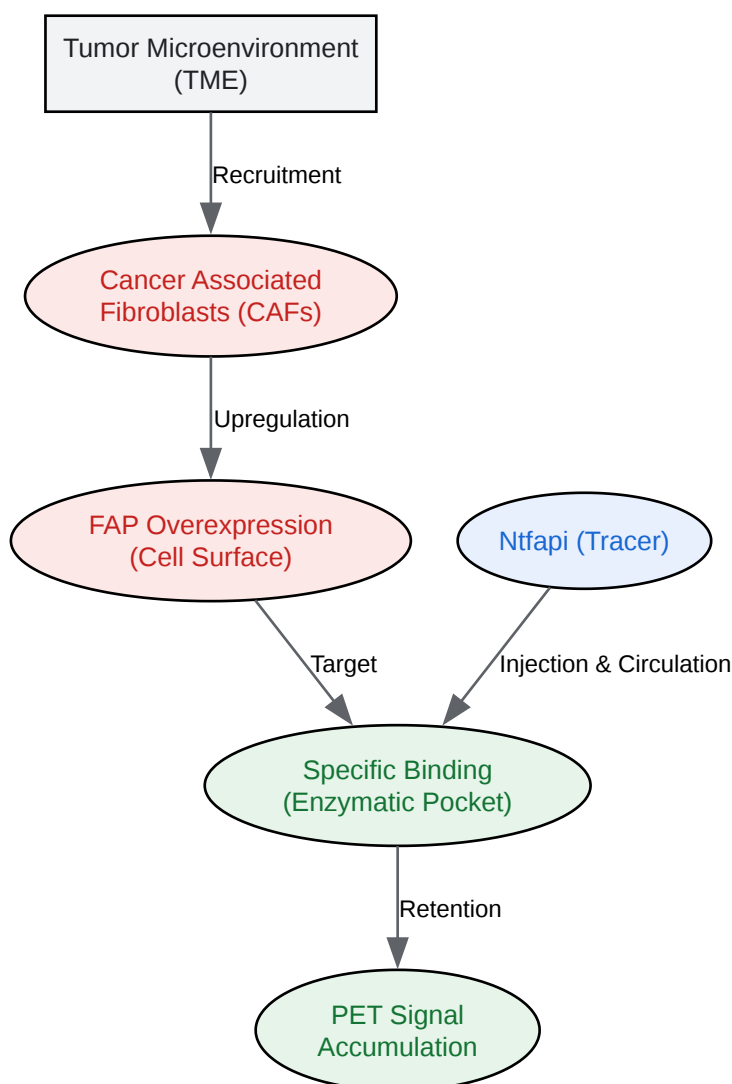
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Figure 1: Operational workflow for **Ntfapi** handling, transitioning from chemical precursor (Blue) to radiochemical synthesis (Red) and final validation (Green).

## Scientific Context: Mechanism of Action

Understanding why **Ntfapi** is handled requires understanding its target.<sup>[1][2]</sup> **Ntfapi** targets Fibroblast Activation Protein (FAP), a serine protease highly expressed in the stroma of various cancers but not in healthy adult tissues.<sup>[1][2]</sup>

- Targeting Logic: The quinoline-based pharmacophore of **Ntfapi** binds to the enzymatic pocket of FAP.<sup>[1][2]</sup>
- Retention: High affinity binding leads to prolonged retention in the tumor microenvironment (TME), allowing for high-contrast PET imaging.<sup>[1][2]</sup>
- Chelator Function: The NOTA moiety (1,4,7-triazacyclononane-1,4,7-triacetic acid) is selected for its rapid kinetics with Aluminum-Fluoride (ngcontent-ng-c1989010908="" \_ngghost-ng-c2127666394="" class="inline ng-star-inserted"> F-AIF) or Gallium-68 ( Ga) at moderate temperatures.<sup>[1]</sup>



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Figure 2: Mechanism of **Ntfapi** localization within the tumor stroma.[1][2]

## Disposal and Decontamination

### 5.1 Chemical Waste (Cold Precursor)[1][2]

- Solid Waste: Expired or contaminated powder must be disposed of as Hazardous Chemical Waste (Organic/Toxic).[1][2] Do not dispose of in general trash.
- Liquid Waste: DMSO or aqueous solutions containing **Ntfapi** should be collected in "Organic Solvent" or "Aqueous Toxic" waste streams, respectively.[1][2]

- Incineration: High-temperature incineration is the preferred method of destruction for this peptide-mimetic compound.[1][2]

## 5.2 Decontamination

In the event of a powder spill:

- Isolate: Mark the area.[1][2]
- Wet Wipe: Do not dry sweep.[1][2] Use a chemically compatible wipe (e.g., ethanol-dampened) to pick up the powder to prevent aerosolization.[1][2]
- Clean: Wash the surface with 10% bleach solution followed by water to degrade any residual peptide structure.[1][2]

## References

- National Institutes of Health (NIH). (2021).[1][2] Clinical translational evaluation of Al18F-NOTA-FAPI for fibroblast activation protein-targeted tumour imaging. Retrieved February 5, 2026, from [\[Link\]](#)[1][2]

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## Sources

- 1. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- 2. - [Creative Peptides](https://www.creative-peptides.com) [[creative-peptides.com](https://www.creative-peptides.com)]
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